

boiling point and melting point of hexafluoroisobutene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **HEXAFLUOROISOBUTENE**

Cat. No.: **B1209683**

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An In-depth Technical Guide to the Physical Properties of **Hexafluoroisobutene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **hexafluoroisobutene** (HFIB), a critical fluorinated building block in the chemical and pharmaceutical industries. This document summarizes key physical data, outlines general experimental protocols for its characterization, and presents logical workflows for its synthesis and analysis.

Physicochemical Properties of Hexafluoroisobutene

Hexafluoroisobutene, with the chemical formula C₄H₂F₆ and CAS number 382-10-5, is a colorless gas at standard conditions.^{[1][2]} It is also known as 3,3,3-trifluoro-2-(trifluoromethyl)propene.^{[1][3]} Due to the presence of multiple fluorine atoms, it is a highly reactive compound.^[1] It is soluble in organic solvents such as benzene, chloroform, and carbon tetrachloride, but insoluble in water.^[1]

Melting and Boiling Point Data

The melting and boiling points are fundamental physical properties that dictate the handling, storage, and application of a chemical compound. There is some variation in the reported values for the boiling point of **hexafluoroisobutene** in the literature. The following table summarizes the available data.

Physical Property	Value	Source(s)
Melting Point	-111 °C	[3] [4] [5] [6] [7]
-148.3 °C	[1]	
Boiling Point	14.5 °C	[4] [5] [6] [7]
14.1 °C	[2]	
-6.2 °C	[1]	

Experimental Determination of Melting and Boiling Points

While specific, detailed experimental protocols for **hexafluoroisobutene** are proprietary, the following sections describe generalized, standard laboratory procedures for determining the melting and boiling points of volatile organic compounds.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline compounds, this transition occurs over a narrow temperature range.[\[8\]](#)[\[9\]](#) An impure compound will typically melt over a wider temperature range and at a lower temperature.[\[8\]](#)[\[9\]](#)

General Protocol using a Capillary Method (e.g., Mel-Temp Apparatus):

- **Sample Preparation:** A small amount of the solid substance is introduced into a capillary tube, which is then sealed at one end.[\[8\]](#) The sample is packed down to a height of 1-2 mm.[\[8\]](#)
- **Apparatus Setup:** The capillary tube is placed in a heating block apparatus (like a Mel-Temp) alongside a calibrated thermometer.[\[9\]](#)
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2°C per minute, to ensure thermal equilibrium.[\[10\]](#)

- Observation: The temperature at which the first liquid appears (T1) and the temperature at which the last solid crystal disappears (T2) are recorded.[8] The melting point is reported as the range T1-T2.[8]

Boiling Point Determination

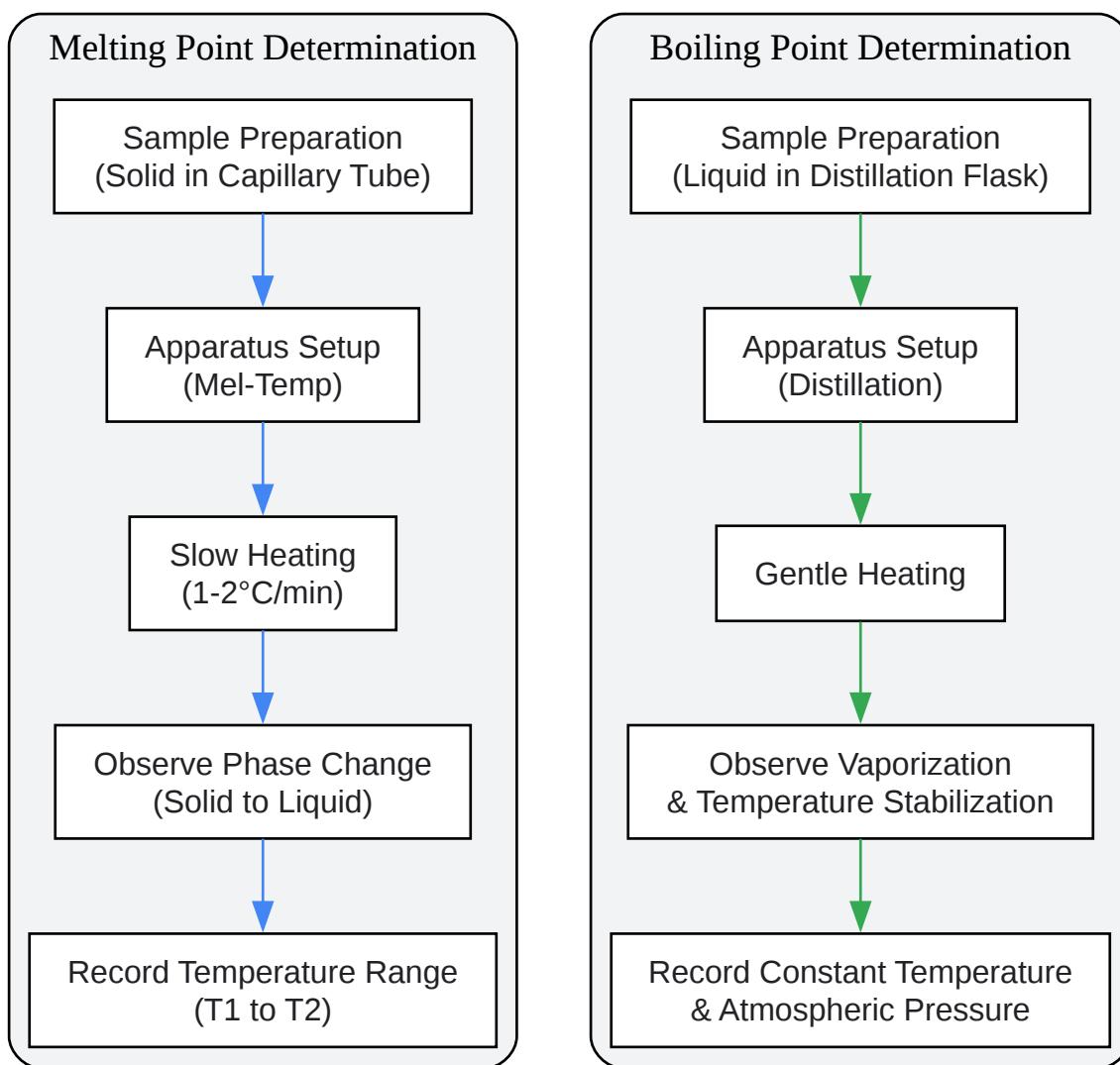
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.[8][11]

General Protocol using Distillation Method:

- Apparatus Setup: A small quantity of the liquid is placed in a distillation flask. A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- Heating: The flask is gently heated in a heating mantle or water bath.
- Observation: As the liquid boils, the vapor rises and surrounds the thermometer bulb before passing into the condenser. The temperature will stabilize at the boiling point of the liquid.
- Recording: The constant temperature observed on the thermometer during the distillation of the liquid is recorded as the boiling point. It is crucial to note the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.[8]

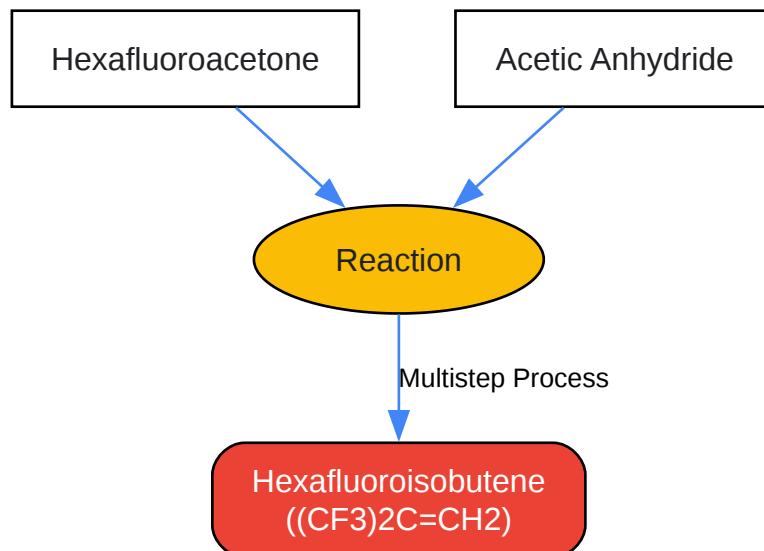
Visualized Workflows

The following diagrams illustrate key processes related to **hexafluoroisobutene**.



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Caption: Workflow for the experimental determination of melting and boiling points.



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Caption: A simplified representation of a synthesis route to **hexafluoroisobutene**.

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- To cite this document: BenchChem. [boiling point and melting point of hexafluoroisobutene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1209683#boiling-point-and-melting-point-of-hexafluoroisobutene\]](https://www.benchchem.com/product/b1209683#boiling-point-and-melting-point-of-hexafluoroisobutene)

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